

Application Note: Anti-inflammatory Agent 102 in Primary Immune Cell Cultures

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Compound of Interest

Compound Name: *Anti-inflammatory agent 102*

Cat. No.: *B15603424*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Anti-inflammatory Agent 102** is a potent, cell-permeable, and highly selective inhibitor of the I κ B Kinase (IKK) complex, a critical node in the canonical NF- κ B signaling pathway. By preventing the phosphorylation and subsequent degradation of I κ B α , Agent 102 effectively blocks the nuclear translocation of the NF- κ B transcription factor. This mechanism leads to a significant reduction in the expression of pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules. This document provides detailed protocols and performance data for using **Anti-inflammatory Agent 102** in primary immune cell cultures, specifically focusing on human monocyte-derived macrophages (MDMs).

Key Features:

- **High Potency:** Exhibits sub-micromolar efficacy in inhibiting pro-inflammatory cytokine production.
- **High Selectivity:** Demonstrates high selectivity for the IKK complex with minimal off-target effects.
- **Low Cytotoxicity:** Shows no significant impact on cell viability at effective concentrations.
- **Proven Efficacy:** Effectively suppresses inflammatory responses in primary human macrophages stimulated with lipopolysaccharide (LPS).

Performance Data

Table 1: Potency and Cytotoxicity of Anti-inflammatory Agent 102

This table summarizes the half-maximal inhibitory concentration (IC₅₀) for TNF-α and IL-6 production and the cytotoxic concentration 50 (CC₅₀) in LPS-stimulated primary human MDMs.

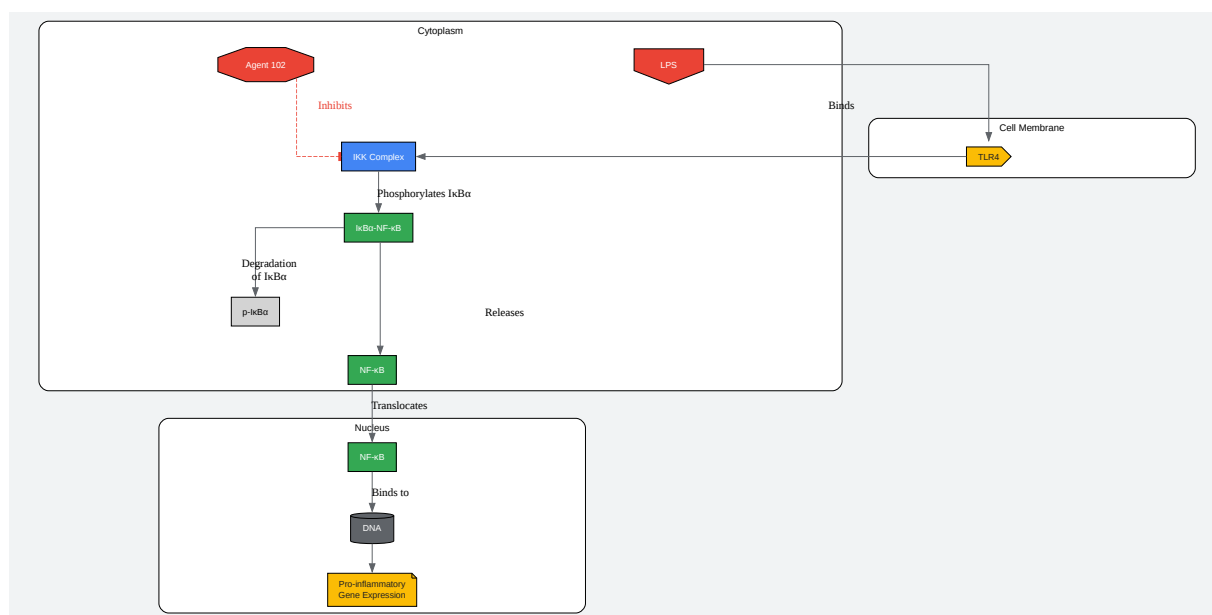
Parameter	Value	Experimental Conditions
TNF-α Inhibition (IC ₅₀)	0.85 μM	24-hour incubation with 100 ng/mL LPS
IL-6 Inhibition (IC ₅₀)	1.10 μM	24-hour incubation with 100 ng/mL LPS
Cell Viability (CC ₅₀)	> 50 μM	24-hour incubation

Table 2: Effect of Agent 102 on Pro-inflammatory Cytokine Secretion

This table shows the dose-dependent effect of **Anti-inflammatory Agent 102** on cytokine production by MDMs stimulated with 100 ng/mL LPS for 24 hours. Data are presented as mean ± standard deviation.

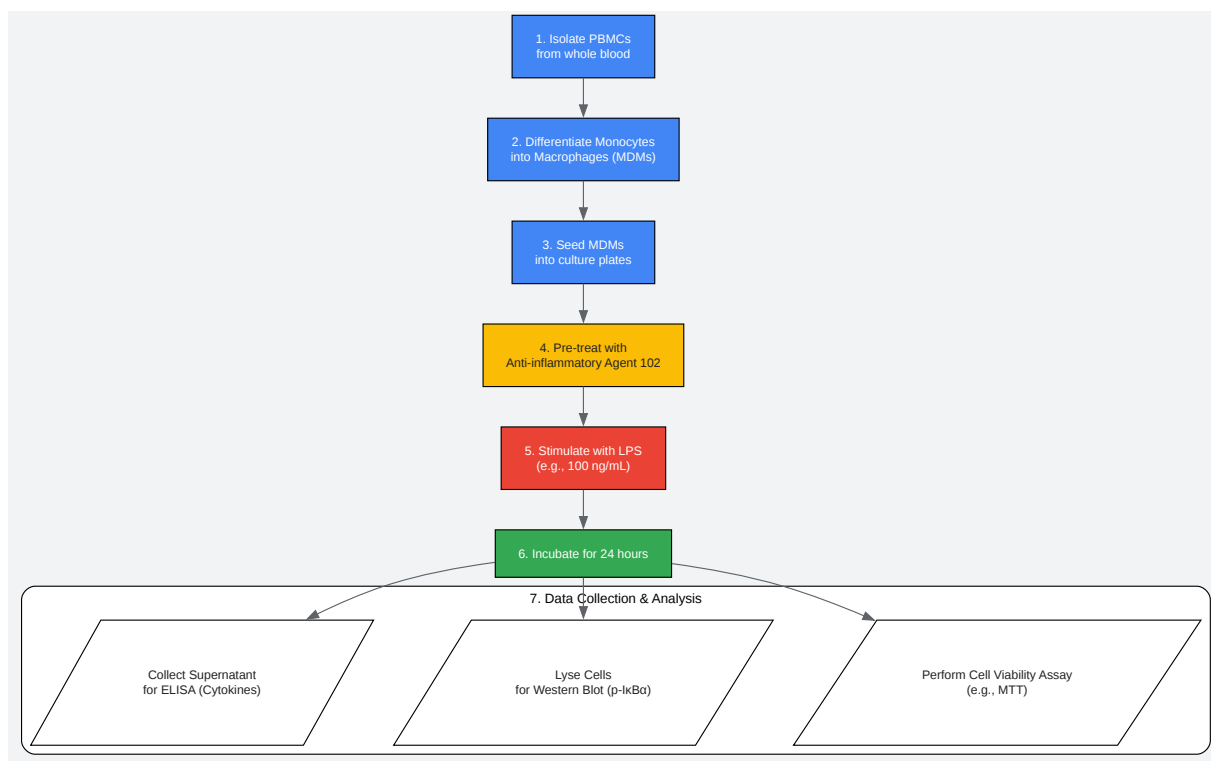
Agent 102 Conc. (μM)	TNF-α (pg/mL)	IL-6 (pg/mL)
0 (LPS only)	4520 ± 210	3150 ± 180
0.1	3980 ± 195	2910 ± 165
0.5	2850 ± 150	2140 ± 130
1.0	1890 ± 110	1450 ± 95
5.0	410 ± 35	320 ± 28
10.0	150 ± 20	110 ± 15

Signaling Pathway and Workflow Diagrams



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Caption: NF-κB signaling pathway showing inhibition by Agent 102.



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